Azetidine-3-carboxamide Hydrochloride: A Technical Guide for Advanced Chemical Synthesis

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Compound of Interest

Compound Name:	*Azetidine-3-carboxamide hydrochloride*
CAS No.:	*124668-45-7*
Cat. No.:	*B176200*

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Introduction to **Azetidine-3-carboxamide Hydrochloride**: A Constrained Scaffold for Modern Drug Discovery

Azetidine-3-carboxamide hydrochloride is a small, four-membered heterocyclic compound that serves as a valuable building block for researchers in medicinal chemistry and drug development. The azetidine ring, a saturated heterocycle containing one nitrogen atom, is considered a "privileged scaffold." Its inherent ring strain imparts both unique reactivity and a desirable level of conformational rigidity, which can be exploited to fine-tune the pharmacological properties of larger, more complex molecules.[1][2] The presence of the carboxamide functional group provides a key point for hydrogen bonding and further chemical modification, while the hydrochloride salt form typically enhances the compound's stability and solubility in polar solvents, facilitating its use in various synthetic applications.[3]

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This technical guide provides an in-depth overview of the core chemical properties, synthesis, reactivity, and applications of **Azetidine-3-carboxamide hydrochloride**, designed for scientists and professionals engaged in pharmaceutical research and development.

Physicochemical and Structural Properties

Azetidine-3-carboxamide hydrochloride is a solid at room temperature.[4] While extensive experimental data for this specific molecule is not widely published, its properties can be inferred from its structure and data from closely related analogues. Major commercial suppliers note that detailed analytical data is not routinely collected for this compound as it is supplied primarily for early-discovery research.[4]

Table 1: Physicochemical and Structural Data

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Property	Value	Source / Notes
IUPAC Name	azetidine-3-carboxamide;hydrochloride	[5]
CAS Number	124668-45-7	[4]
Molecular Formula	$C_4H_9ClN_2O$	[6]
Molecular Weight	136.58 g/mol	[6]
Physical Form	Solid	[4]
Melting Point	Data not available.	For the related azetidine hydrochloride, a melting point of >300 °C is reported.[3] For Methyl azetidine-3-carboxylate hydrochloride, a melting point of 94-99°C is reported.[5]
Solubility	Data not available.	The hydrochloride salt form suggests probable solubility in water and polar organic solvents like methanol and DMSO. The related azetidine hydrochloride is soluble in water.[3]
pKa	Data not available.	The azetidine nitrogen is basic; the pKa of the parent azetidine is 11.3.
SMILES	O=C(N)C1CNC1.Cl	[4]
InChI Key	BVHAZJRRJVJSES-UHFFFAOYSA-N	[4]

Synthesis and Purification

A specific, peer-reviewed synthesis protocol for **Azetidine-3-carboxamide hydrochloride** is not readily available in the literature. However, a plausible and efficient synthesis can be

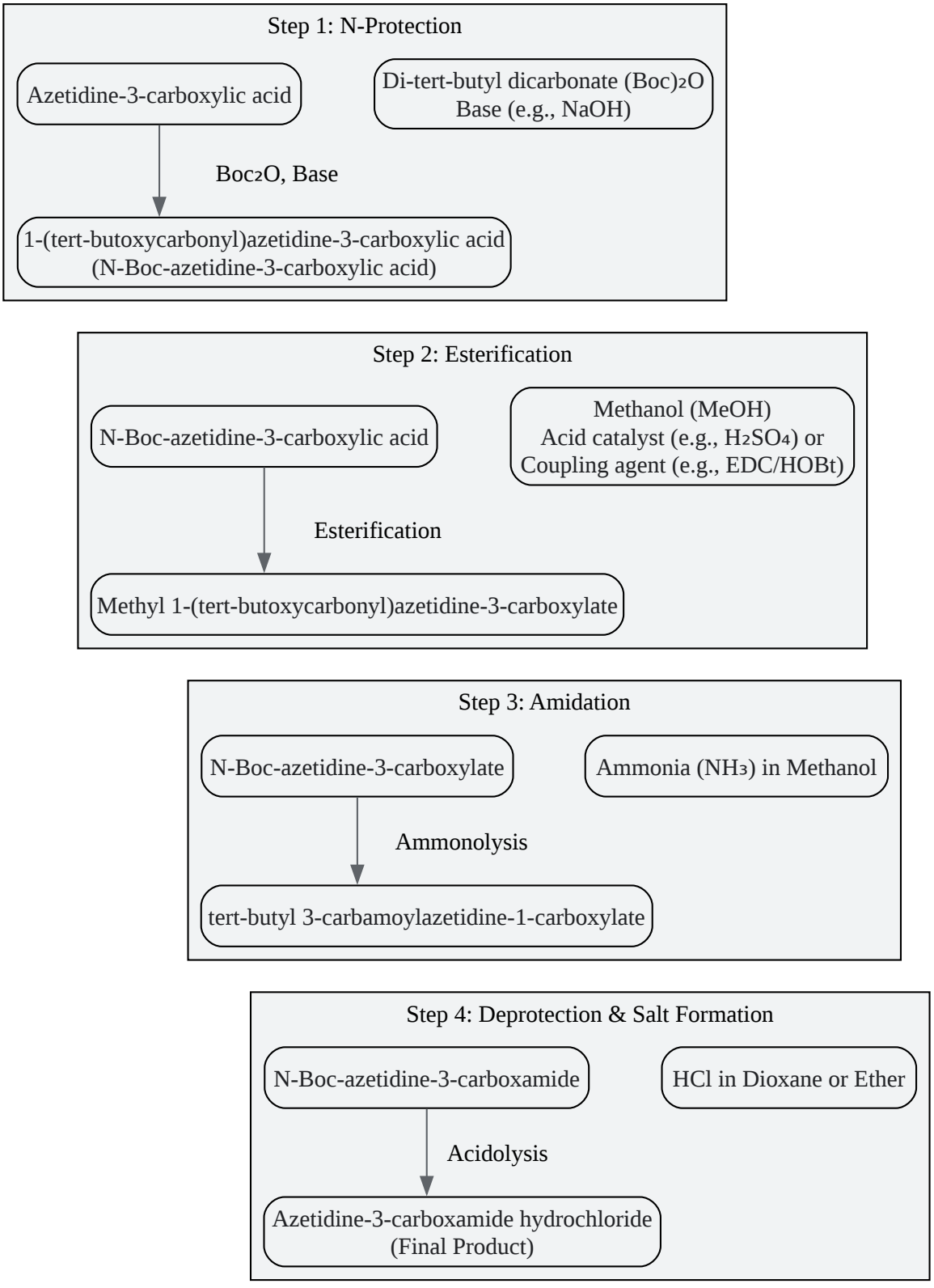
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designed based on established methodologies for the functionalization of azetidine rings and the formation of primary amides. A logical approach involves the amidation of a suitably protected azetidine-3-carboxylic acid ester, followed by deprotection.

Proposed Synthetic Workflow

The following multi-step process represents a field-proven strategy for accessing the target compound. The causality behind this experimental design is to use robust, well-understood reactions (Boc protection, esterification, amidation, acid-mediated deprotection) to ensure high yields and purity. The tert-butyloxycarbonyl (Boc) group is an ideal choice for protecting the azetidine nitrogen due to its stability under neutral and basic conditions and its clean removal under acidic conditions, which simultaneously yields the desired hydrochloride salt.

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Caption: Proposed synthetic workflow for **Azetidine-3-carboxamide hydrochloride**.

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Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of 1-(tert-butoxycarbonyl)azetidine-3-carboxylic acid

- Dissolve Azetidine-3-carboxylic acid hydrochloride (1.0 eq) in a 1:1 mixture of water and dioxane.
- Cool the solution to 0 °C in an ice bath.
- Add sodium hydroxide (2.2 eq) to the solution and stir until dissolved.
- Add di-tert-butyl dicarbonate (1.1 eq) portion-wise while maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Acidify the reaction mixture to pH 2-3 with cold 1M HCl.
- Extract the product with ethyl acetate (3x).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the N-Boc protected acid, which can be used without further purification.

Step 2: Synthesis of Methyl 1-(tert-butoxycarbonyl)azetidine-3-carboxylate

- Dissolve the N-Boc-azetidine-3-carboxylic acid (1.0 eq) in methanol.
- Add a catalytic amount of concentrated sulfuric acid (0.1 eq).
- Heat the mixture to reflux for 4-6 hours, monitoring by TLC.
- Cool the reaction to room temperature and neutralize with a saturated solution of sodium bicarbonate.
- Remove methanol under reduced pressure and extract the aqueous residue with ethyl acetate (3x).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate to yield the methyl ester.

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Step 3: Synthesis of tert-butyl 3-carbamoylazetidine-1-carboxylate

- Dissolve the methyl ester (1.0 eq) in a 7N solution of ammonia in methanol.
- Seal the reaction vessel and stir at room temperature for 24-48 hours.
- Monitor the reaction for the disappearance of the starting material by TLC or LC-MS.
- Concentrate the mixture under reduced pressure to yield the crude amide. Purify by column chromatography if necessary.

Step 4: Synthesis of **Azetidine-3-carboxamide hydrochloride**

- Dissolve the N-Boc protected amide (1.0 eq) in a minimal amount of methanol or ethyl acetate.
- Cool to 0 °C and add a 4M solution of HCl in 1,4-dioxane (3-5 eq) dropwise.
- Stir the mixture at room temperature for 2-4 hours. A precipitate should form.
- Collect the solid product by filtration, wash with cold diethyl ether, and dry under vacuum to yield the final hydrochloride salt.

Spectral Characterization

As noted by major suppliers, experimental spectral data for **Azetidine-3-carboxamide hydrochloride** is not routinely available. However, the expected NMR signals can be predicted based on its chemical structure and analysis of related compounds.[1]

- ^{1}H NMR (predicted, in D_2O):
  - A multiplet (methine proton) at the C3 position, expected around δ 3.5-3.8 ppm.
  - Two multiplets corresponding to the diastereotopic methylene protons of the azetidine ring (C2 and C4), expected in the range of δ 3.9-4.3 ppm.
  - The NH and NH_2 protons may be broad or exchange with the solvent.

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- ^{13}C NMR (predicted, in D_2O):
  - A signal for the carbonyl carbon (C=O) of the amide, expected around δ 170-175 ppm.
  - Signals for the azetidine ring carbons (C2 and C4), expected around δ 45-55 ppm.
  - A signal for the methine carbon (C3), expected around δ 30-35 ppm.

Reactivity and Chemical Stability

The reactivity of **Azetidine-3-carboxamide hydrochloride** is dominated by the properties of the azetidine ring and the carboxamide group. The hydrochloride salt is generally stable under standard storage conditions (room temperature, inert atmosphere).[6]

- Azetidine Nitrogen: The secondary amine within the azetidine ring is nucleophilic (once neutralized from its salt form) and can undergo reactions such as N-alkylation, N-arylation, and acylation. This site is the primary handle for incorporating the azetidine scaffold into larger molecules.
- Carboxamide Group: The primary amide is relatively stable but can be hydrolyzed to the corresponding carboxylic acid under harsh acidic or basic conditions with heating.[7]
- Ring Strain: The inherent strain of the four-membered ring (approx. 25.4 kcal/mol) makes azetidines susceptible to ring-opening reactions under certain conditions, although they are significantly more stable than their three-membered aziridine counterparts.

Caption: Key reactive sites of the azetidine-3-carboxamide core.

Application in Medicinal Chemistry and Drug Development

The primary value of **Azetidine-3-carboxamide hydrochloride** in drug discovery lies in its utility as a constrained building block. The rigid four-membered ring introduces specific conformational pre-organization into a molecule, which can lead to improved binding affinity and selectivity for a biological target by reducing the entropic penalty of binding.

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Azetidine scaffolds are present in several marketed drugs, such as the calcium channel blocker Azelnidipine and the MEK inhibitor Cobimetinib.[1] While this specific carboxamide derivative is not a final drug, it serves as a versatile intermediate. The secondary amine allows for its covalent attachment to a parent molecule, while the carboxamide can act as a hydrogen bond donor, mimicking a peptide backbone or interacting with key residues in an enzyme's active site. Its use allows for the systematic exploration of the chemical space around a lead compound, a critical step in optimizing potency and pharmacokinetic properties.

Safety and Handling

Azetidine-3-carboxamide hydrochloride should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood.

- GHS Hazard Classification: Acute Toxicity 4, Oral (Harmful if swallowed).[4]
- Hazard Statements: H302 (Harmful if swallowed). Some suppliers also list H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).
- Precautionary Statements: P301 + P312 + P330 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth).[4]

For complete safety information, consult the Safety Data Sheet (SDS) from the supplier before use.

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